

# Thermodynamic Profile of Sodium Perbromate Formation: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium perbromate

Cat. No.: B1264834

[Get Quote](#)

This technical guide provides a comprehensive overview of the thermodynamic data associated with the formation of **sodium perbromate** ( $\text{NaBrO}_4$ ). It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the energetic properties of this compound. This document outlines the synthesis, experimental methodologies for determining thermodynamic parameters, and key data points, presented in a clear and accessible format.

## Data Presentation: Thermodynamic Properties

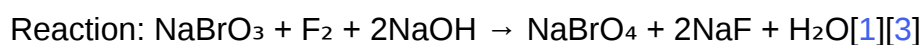
The following table summarizes the standard thermodynamic properties for the formation of **sodium perbromate** and potassium perbromate at 298.15 K (25 °C). These values are crucial for understanding the stability and reactivity of these compounds.

Compound	Chemical Formula	Standard Enthalpy of Formation ( $\Delta H^\circ_f$ )	Standard Gibbs Free Energy of Formation ( $\Delta G^\circ_f$ )	Standard Molar Entropy ( $S^\circ$ )
Sodium Perbromate	$\text{NaBrO}_4$	-185 kJ/mol[1]	-120 kJ/mol[1]	150 J/mol·K[1]
Potassium Perbromate	$\text{KBrO}_4$	-289.5 kJ/mol[2]	-202.4 kJ/mol[2]	156.2 J/mol·K[2]

## Experimental Protocols

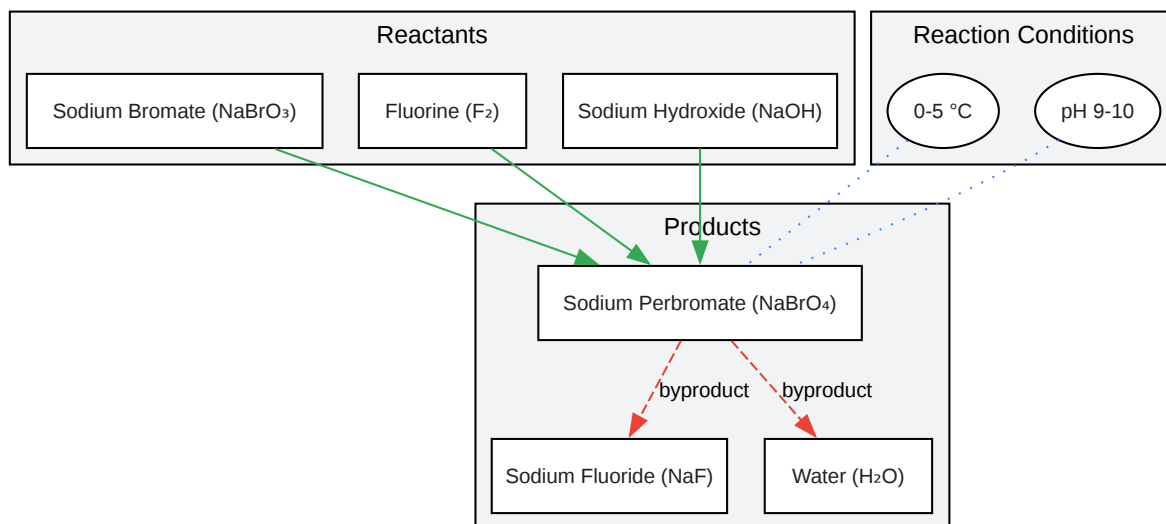
### Synthesis of Sodium Perbromate

The primary and most established laboratory method for synthesizing **sodium perbromate** involves the oxidation of sodium bromate with elemental fluorine in an alkaline medium.[1][3]



Detailed Methodology:

- **Preparation of Reaction Mixture:** A solution of sodium bromate ( $\text{NaBrO}_3$ ) is prepared in an aqueous solution of sodium hydroxide ( $\text{NaOH}$ ). The concentration is typically around 1 M for sodium bromate and 5 M for sodium hydroxide.[4]
- **Cooling:** The reaction vessel, often made of a fluorine-resistant material like Teflon, is cooled in an ice bath to maintain a temperature between 0-5 °C.[1]
- **Introduction of Fluorine Gas:** Gaseous fluorine is bubbled slowly through the alkaline bromate solution.[4] Careful control of the fluorine flow rate is essential for safety and optimal yield.
- **pH Control:** The pH of the solution is carefully monitored and maintained between 9 and 10 throughout the reaction.[1]
- **Reaction Termination:** The flow of fluorine is stopped when the solution becomes acidic.[4]
- **Purification:** The resulting solution contains **sodium perbromate**, sodium fluoride, and unreacted sodium bromate. The solution is concentrated by evaporation and then cooled to precipitate the less soluble sodium fluoride and sodium bromate, which are removed by centrifugation.[4]
- **Isolation:** The **sodium perbromate** can be isolated by further fractional crystallization. The yield after recrystallization is typically in the range of 60-75%.[1]



[Click to download full resolution via product page](#)

Caption: Laboratory synthesis of **sodium perbromate**.

## Determination of Thermodynamic Data

The thermodynamic values presented in this guide are determined through precise calorimetric techniques.

### 1. Standard Enthalpy of Formation ( $\Delta H^\circ_f$ ) via Solution Calorimetry

The standard enthalpy of formation of **sodium perbromate** cannot be measured directly from its elements. Instead, it is determined indirectly using Hess's Law through a series of solution calorimetry experiments.[5] A solution calorimeter is used to measure the heat changes of dissolution for the salt and its decomposition products in a suitable solvent.

Hypothetical Experimental Protocol:

- **Calorimeter Calibration:** The heat capacity of the calorimeter is determined by a standard reaction with a known enthalpy change or by electrical heating.[6]

- **Enthalpy of Solution of NaBrO<sub>4</sub>:** A precisely weighed sample of pure **sodium perbromate** is dissolved in a known volume of solvent (e.g., water) within the calorimeter. The change in temperature is meticulously recorded to calculate the enthalpy of solution ( $\Delta H_{\text{soln}}$ ).
- **Enthalpy of Reaction of Decomposition Products:** The enthalpy of solution of the products of a chosen decomposition reaction are also measured. A common method is to reduce the perbromate to bromide. For instance, the enthalpy of solution for sodium bromide (NaBr) in the same solvent system is measured.
- **Application of Hess's Law:** By constructing a thermochemical cycle, the enthalpy of formation can be calculated. For example, one could design a cycle involving the dissolution of NaBrO<sub>4</sub> and NaBr, and the reduction of aqueous perbromate to aqueous bromide. The known enthalpies of formation of Na<sup>+</sup>(aq) and Br<sup>-</sup>(aq) are then used to calculate the enthalpy of formation of NaBrO<sub>4</sub>(s).

## 2. Standard Molar Entropy ( $S^\circ$ ) via Adiabatic Calorimetry

The absolute standard molar entropy is determined by measuring the heat capacity of the substance as a function of temperature from near absolute zero (0 K) up to the standard temperature (298.15 K).<sup>[7]</sup> This is typically performed using an adiabatic calorimeter, which minimizes heat exchange with the surroundings.<sup>[8]</sup>

### Experimental Protocol:

- **Sample Preparation:** A pure, crystalline sample of **sodium perbromate** is placed in a sample holder within the adiabatic calorimeter.
- **Cryogenic Cooling:** The sample is cooled to a temperature close to absolute zero, often using liquid helium.<sup>[9]</sup>
- **Incremental Heating:** A known quantity of electrical energy is supplied to the sample, causing a small, incremental increase in temperature. The system is allowed to reach thermal equilibrium after each heating step.
- **Heat Capacity Measurement:** The heat capacity ( $C_p$ ) at each temperature is calculated from the energy input and the measured temperature rise.

- Entropy Calculation: The standard molar entropy ( $S^\circ$ ) at 298.15 K is calculated by integrating the heat capacity data with respect to temperature, as described by the third law of thermodynamics.[10] This involves plotting  $C_p/T$  versus  $T$  and determining the area under the curve from 0 K to 298.15 K. Any phase transitions (e.g., solid-solid transitions) would appear as sharp peaks in the heat capacity plot, and the enthalpy of these transitions must be included in the total entropy calculation.

### 3. Standard Gibbs Free Energy of Formation ( $\Delta G^\circ_f$ )

The standard Gibbs free energy of formation is not typically measured directly. Instead, it is calculated from the experimentally determined values of the standard enthalpy of formation ( $\Delta H^\circ_f$ ) and the standard molar entropy ( $S^\circ$ ) using the Gibbs-Helmholtz equation:[10][11][12]

$$\text{Calculation: } \Delta G^\circ_f = \Delta H^\circ_f - T\Delta S^\circ_f$$

Where:

- $\Delta H^\circ_f$  is the standard enthalpy of formation of  $\text{NaBrO}_4$ .
- $T$  is the standard temperature in Kelvin (298.15 K).
- $\Delta S^\circ_f$  is the standard entropy of formation, which is calculated from the absolute entropies of the compound and its constituent elements in their standard states:  $\Delta S^\circ_f = S^\circ(\text{NaBrO}_4) - [S^\circ(\text{Na}) + 0.5S^\circ(\text{Br}_2) + 2S^\circ(\text{O}_2)]$

By following these rigorous experimental and computational procedures, the fundamental thermodynamic properties of **sodium perbromate** are accurately determined, providing essential data for scientific research and development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. webqc.org [webqc.org]
- 2. webqc.org [webqc.org]
- 3. Sodium Perbromate|High-Purity Research Chemical [benchchem.com]
- 4. sciencemadness.org [sciencemadness.org]
- 5. moorparkcollege.edu [moorparkcollege.edu]
- 6. monash.edu [monash.edu]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Adiabatic Calorimetry Testing: Understanding the Basics - zeal [zealstruments.com]
- 9. pubs.aip.org [pubs.aip.org]
- 10. chemguide.co.uk [chemguide.co.uk]
- 11. omnicalculator.com [omnicalculator.com]
- 12. Gibbs Free Energy [chemed.chem.purdue.edu]
- To cite this document: BenchChem. [Thermodynamic Profile of Sodium Perbromate Formation: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1264834#thermodynamic-data-for-sodium-perbromate-formation]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)